

A Comparative Guide to the Biological Activity of Epoxy Hydroxy Octadecadienoate Isomers

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Compound of Interest

Compound Name: Methyl 9(S),10(R)-Epoxy-13(S)-hydroxy-11(E),15(Z)-octadecadienoate

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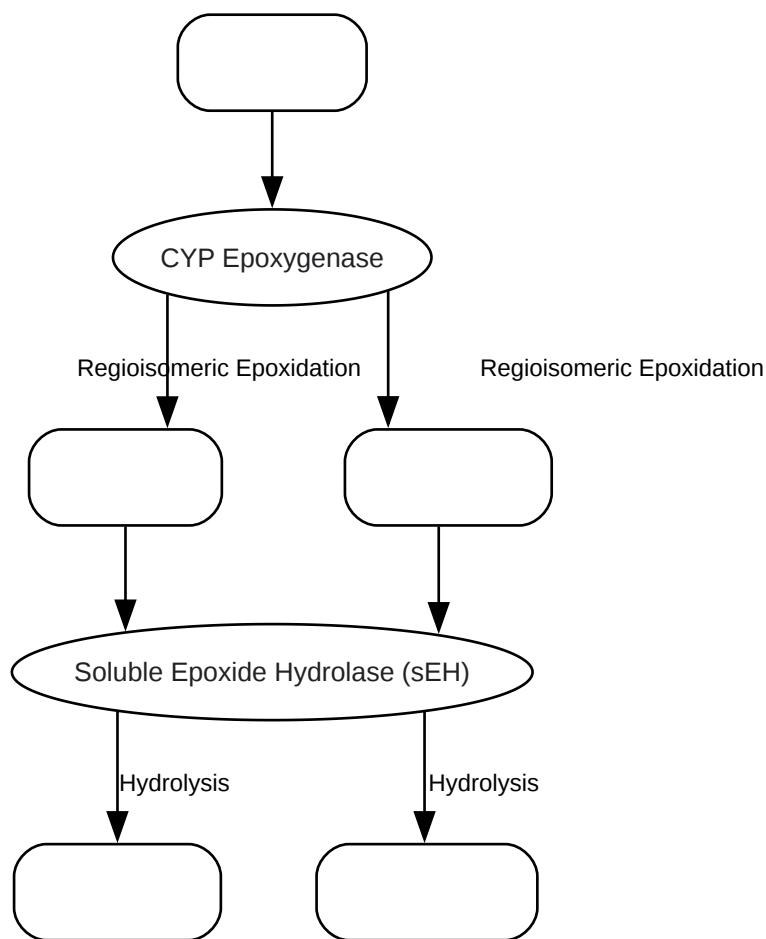
Introduction: The Significance of Stereochemistry in Lipid Signaling

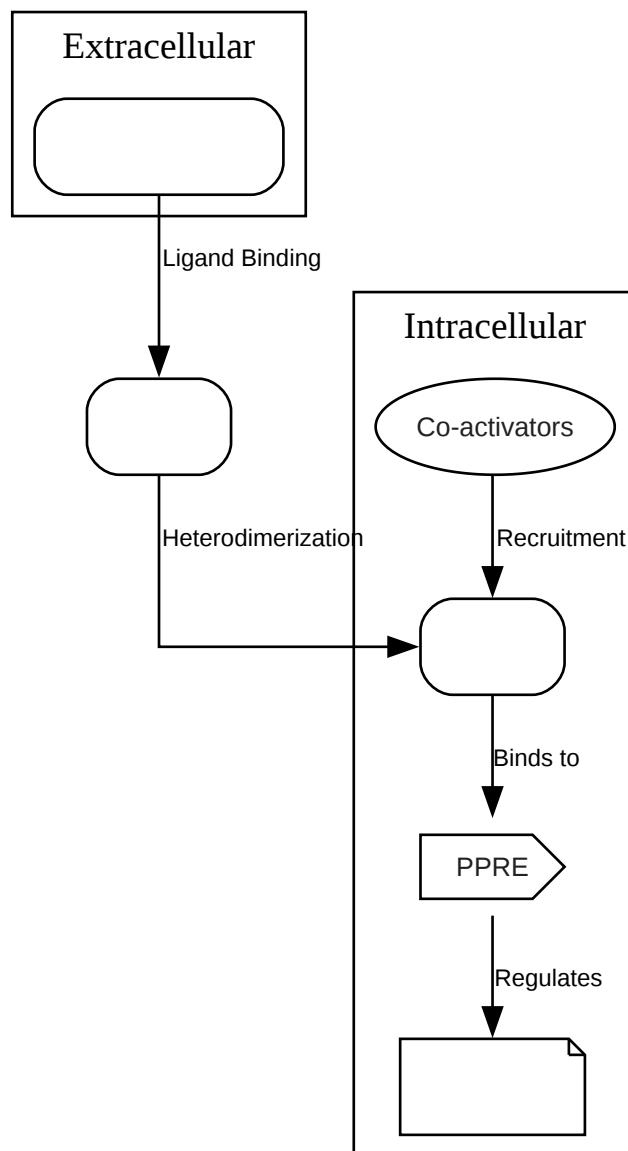
Epoxy hydroxy octadecadienoates are a class of oxidized linoleic acid metabolites produced *in vivo* through the cytochrome P450 (CYP) epoxygenase pathway.^{[1][2]} These lipid mediators play crucial roles in a variety of physiological and pathological processes, including inflammation, pain, and cardiovascular function. The initial epoxidation of linoleic acid by CYP enzymes yields two primary regioisomers: 9,10-epoxyoctadecenoic acid (9,10-EpOME) and 12,13-epoxyoctadecenoic acid (12,13-EpOME).^[2] These epoxides can be further metabolized by soluble epoxide hydrolase (sEH) to their corresponding diols, 9,10-dihydroxyoctadecenoic acid (9,10-DiHOME) and 12,13-dihydroxyoctadecenoic acid (12,13-DiHOME).^[1]

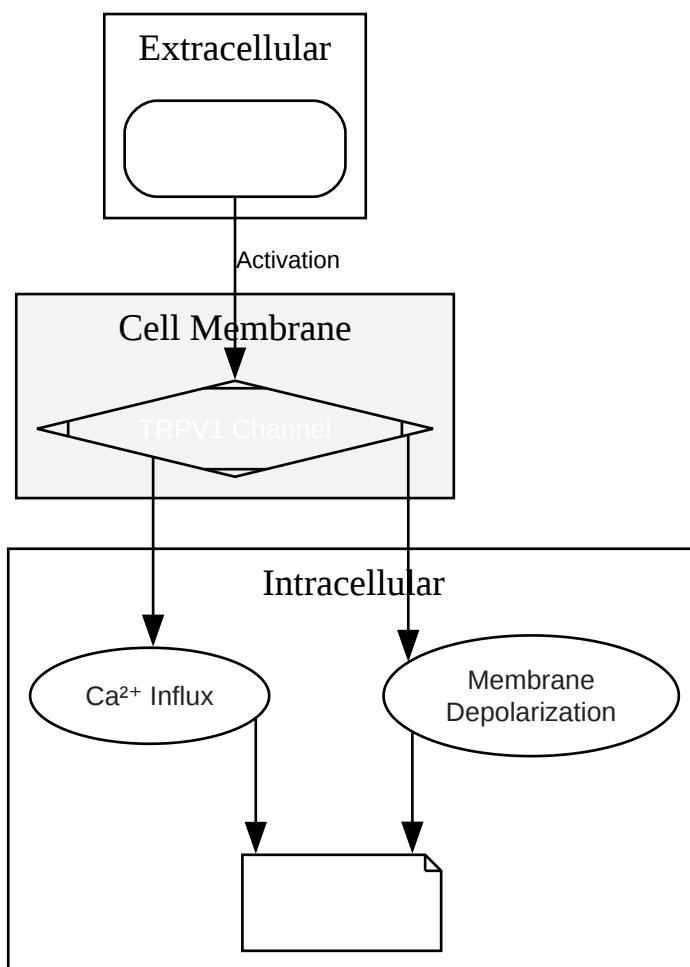
The biological activity of these molecules is not uniform; it is profoundly influenced by their isomeric form. Both the position of the epoxide group (regioisomerism) and its stereochemistry (enantiomerism) dictate the molecule's shape and, consequently, its interaction with cellular targets. This guide will explore these isomeric effects, providing a framework for understanding their differential biological activities and offering practical guidance for their study.

Isomeric Landscape and Biosynthesis

The journey from linoleic acid to biologically active epoxy hydroxy octadecadienoates is a multi-step enzymatic process that generates a diverse array of isomers.





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References

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- 2. Cytochrome P450-derived Linoleic Acid Metabolites EpOMEs and DiHOMEs: A Review of Recent Studies - PMC [pmc.ncbi.nlm.nih.gov]
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